

10(E)-Nonadecenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 10(E)-Nonadecenol

Cat. No.: B15549681

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Abstract

This technical guide provides a comprehensive overview of **10(E)-Nonadecenol**, a long-chain unsaturated fatty alcohol. While specific experimental data for this compound is limited, this document consolidates available information and presents inferred properties and methodologies based on closely related analogs. This guide is intended for researchers, scientists, and professionals in drug development, offering a foundational resource for further investigation. The content covers the compound's chemical identity, physicochemical properties, proposed synthetic and analytical methodologies, and potential biological activities, including hypothetical interactions with cellular signaling pathways.

Chemical Identity and Physicochemical Properties

10(E)-Nonadecenol is an unsaturated fatty alcohol with a carbon chain of 19 atoms, featuring a double bond at the 10th carbon in the trans (E) configuration and a terminal hydroxyl group.

Table 1: Physicochemical Properties of 10-Nonadecenol

Property	Value	Source/Notes
CAS Number	66855-80-9	[1] Note: Stereochemistry not explicitly defined in the source.
Molecular Formula	C ₁₉ H ₃₈ O	[1]
Molecular Weight	282.50 g/mol	[1]
Appearance	Likely a white to off-white waxy solid at room temperature.	Inferred from similar long-chain alcohols.
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, and chloroform.	General property of long-chain fatty alcohols.
Boiling Point	Not available.	
Melting Point	Not available.	

Synthesis and Characterization: Experimental Protocols

The synthesis of **10(E)-Nonadecenol** can be approached through established methods for creating unsaturated alcohols, with the Wittig reaction being a particularly suitable strategy for controlling the double bond's position and stereochemistry. Characterization would then rely on standard analytical techniques such as gas chromatography.

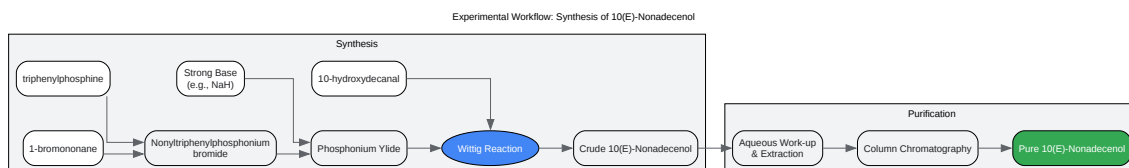
Proposed Synthesis via Wittig Reaction

The Wittig reaction provides a robust method for the synthesis of alkenes from aldehydes or ketones and a phosphorus ylide.[2][3] For the stereoselective synthesis of an (E)-alkene, a stabilized ylide is typically employed.

Experimental Protocol: Wittig Reaction for **10(E)-Nonadecenol** Synthesis

- Preparation of the Phosphonium Ylide:

- React 1-bromononane with triphenylphosphine in a suitable solvent (e.g., toluene) under reflux to form the nonyltriphenylphosphonium bromide salt.
- Treat the phosphonium salt with a strong base, such as sodium hydride or n-butyllithium, in an anhydrous aprotic solvent (e.g., THF) to generate the corresponding ylide.
- Olefination Reaction:
 - In a separate flask, dissolve 10-hydroxydecanal in anhydrous THF under an inert atmosphere (e.g., argon).
 - Slowly add the prepared ylide solution to the aldehyde solution at a controlled temperature (e.g., 0 °C to room temperature).
 - Allow the reaction to stir for several hours, monitoring its progress by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Quench the reaction with a saturated aqueous solution of ammonium chloride.
 - Extract the product with an organic solvent such as diethyl ether.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to isolate **10(E)-Nonadecenol**.



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Synthesis and Purification Workflow

Characterization by Gas Chromatography (GC)

Gas chromatography is a standard and effective method for the analysis and purity assessment of long-chain fatty alcohols.

Experimental Protocol: GC Analysis of **10(E)-Nonadecenol**

- Sample Preparation:
 - Prepare a standard solution of the purified **10(E)-Nonadecenol** in a volatile organic solvent (e.g., hexane or dichloromethane) at a known concentration (e.g., 1 mg/mL).
 - Derivatization to trimethylsilyl (TMS) ethers may be performed to improve volatility and peak shape, although direct analysis is also possible.
- Instrumentation and Conditions:
 - Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
 - Column: A non-polar or semi-polar capillary column (e.g., DB-5 or BPX-70).

- Carrier Gas: Helium or hydrogen at a constant flow rate.
- Temperature Program: An initial oven temperature held for a few minutes, followed by a temperature ramp to a final temperature, which is then held. A representative program could be: 150°C for 2 min, then ramp at 10°C/min to 250°C, and hold for 10 min.
- Injector and Detector Temperature: Typically set higher than the final oven temperature (e.g., 280°C).
- Analysis:
 - Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
 - Record the chromatogram and determine the retention time and peak area of the **10(E)-Nonadecenol**. Purity can be estimated based on the relative peak areas.

Potential Biological Activities and Signaling Pathways

While there is no specific research on the biological activities of **10(E)-Nonadecenol**, studies on other long-chain unsaturated alcohols suggest a range of potential effects, including antimicrobial and anti-inflammatory properties.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Antimicrobial Activity

Long-chain fatty alcohols have demonstrated efficacy against various microorganisms, including bacteria and mycobacteria.[\[4\]](#)[\[6\]](#) The mechanism of action is often attributed to the disruption of the microbial cell membrane's integrity.[\[4\]](#) The length of the carbon chain and the presence of unsaturation can influence this activity.[\[4\]](#)[\[6\]](#)[\[7\]](#)

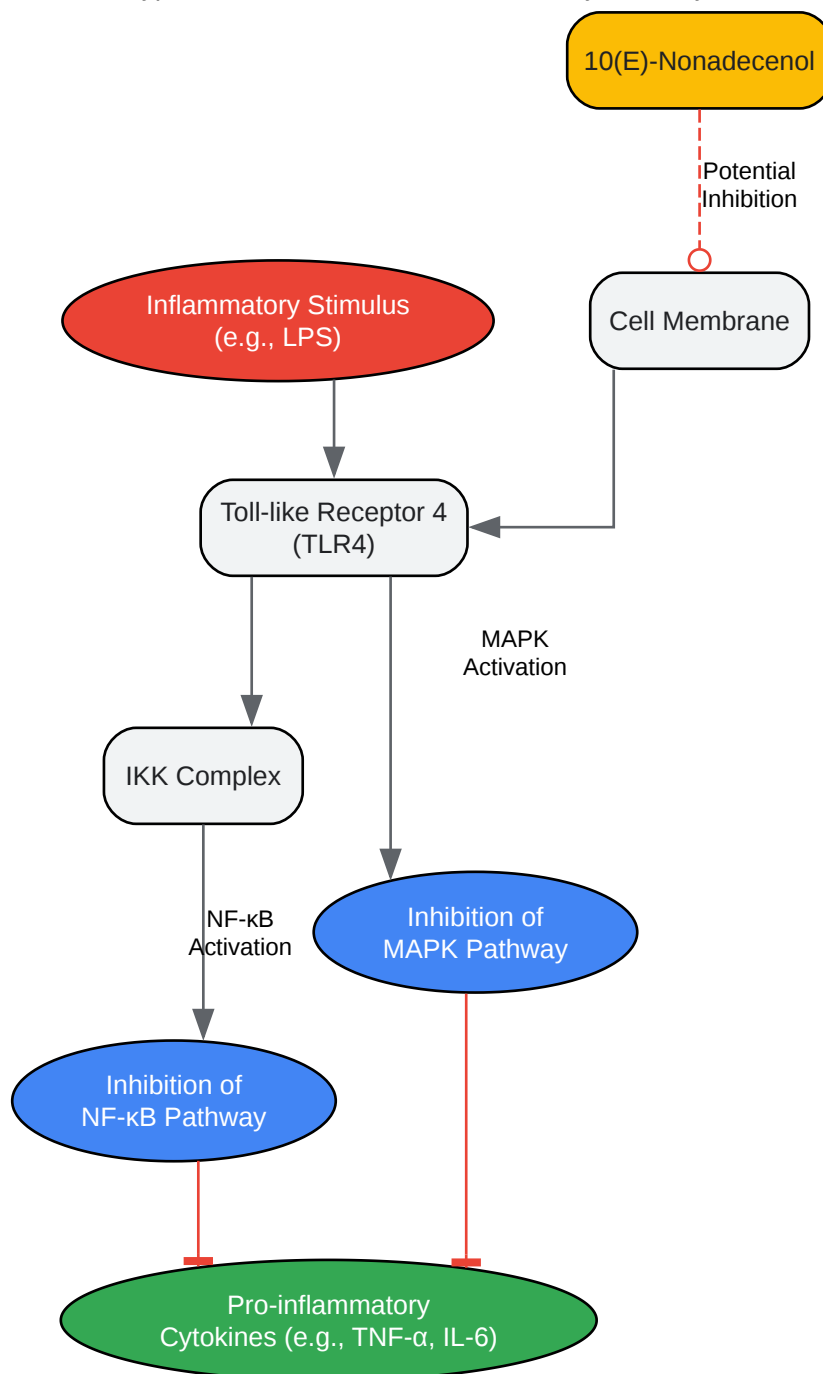
Anti-inflammatory Activity

Some unsaturated fatty alcohols have been shown to possess anti-inflammatory properties.[\[4\]](#)[\[5\]](#) This has led to the hypothesis that they may modulate key inflammatory signaling pathways.

Proposed Signaling Pathway Modulation

Based on the activities of structurally related unsaturated lipids, it is plausible that **10(E)-Nonadecenol** could interact with inflammatory signaling cascades such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.^[4] These pathways are central to the regulation of immune responses and inflammation.

Hypothetical Modulation of Inflammatory Pathways

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